Comprehensive Characterization of 2-Tosyl-2,6-diazaspiro[3.3]heptane[1]

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Compound of Interest

Compound Name:	*2-Tosyl-2,6-diazaspiro[3.3]heptane*
CAS No.:	*1333960-25-0*
Cat. No.:	*B3039794*

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Executive Summary & Structural Significance

The 2,6-diazaspiro[3.3]heptane core is a rigid, spirocyclic surrogate for the piperazine ring.[1] Its incorporation into drug candidates improves metabolic stability and alters the exit vectors of substituents, offering a unique 3D geometrical space compared to the flat piperazine chair conformation.

The 2-Tosyl derivative serves as a mono-protected building block.[1] The tosyl (p-toluenesulfonyl) group acts as a robust orthogonal protecting group for one nitrogen, allowing selective functionalization of the second nitrogen (N-6).[1]

Key Structural Features[1][2][3][4]

- Symmetry: The spiro[3.3]heptane core possesses

  symmetry, but mono-substitution (Tosyl) desymmetrizes the molecule, creating distinct chemical environments for the two azetidine rings.[1]

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- Ring Strain: The four-membered rings are highly strained (~26 kcal/mol per ring), resulting in characteristic high-frequency IR bands and unique NMR coupling constants.[1]
- Conformation: The rings are puckered rather than planar, minimizing torsional strain.[1]

Spectroscopic Blueprint: N-Boc-N-Tosyl Derivative

The most common characterization target is the N-Boc-N-Tosyl precursor (CAS: 1041026-67-8), as the free amine is often handled as a salt (e.g., trifluoroacetate or oxalate) to prevent polymerization or degradation.[1]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below corresponds to tert-butyl 6-tosyl-2,6-diazaspiro[3.3]heptane-2-carboxylate in

.[1]

H NMR Data (300 MHz,

)

The spectrum is dominated by the characteristic AA'BB' system of the tosyl group and the singlet signals of the spiro-methylene protons.[1]

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Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.70	Doublet (Hz)	2H	Ar-H (Ortho to)	Deshielded by sulfonyl electron-withdrawal.[1]
7.36	Doublet (Hz)	2H	Ar-H (Meta to)	Characteristic of p-substituted benzene.[1]
3.84	Singlet	4H	Spiro (Ring A)	-protons to N-Tosyl (or N-Boc). [1]
3.83	Singlet	4H	Spiro (Ring B)	-protons to N-Boc (or N-Tosyl). [1]
2.45	Singlet	3H	Ar-	Tolyl methyl group.[1]
1.38	Singlet	9H	Boc	tert-Butyl group. [1]

Note: The methylene protons at 3.84 and 3.83 ppm often appear as overlapping singlets or a tight cluster due to the similar electron-withdrawing nature of the Boc and Tosyl groups.[1] In higher field instruments (e.g., 600 MHz), these may resolve into distinct AB systems if the ring puckering is slow on the NMR timescale.

C NMR Data (75 MHz,

)

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Chemical Shift (, ppm)	Assignment	Structural Insight
155.7	(Boc)	Carbamate carbonyl.[1]
144.4	Ar- (Para)	Quaternary aromatic carbon attached to Methyl.[1]
131.2	Ar- (Ipso)	Quaternary aromatic carbon attached to Sulfonyl.[1]
129.8	Ar-	Aromatic methine (Meta).[1]
128.3	Ar-	Aromatic methine (Ortho).[1]
79.9		Quaternary tert-butyl carbon.[1]
60.1	Spiro	Azetidine ring carbon (to N-Ts).[1]
58.9 (br)	Spiro	Azetidine ring carbon (to N-Boc).[1] Broad due to rotamers.[1]
32.0	Spiro	Central quaternary spiro carbon.[1]
28.2		Boc methyl carbons.[1]
21.6	Ar-	Tosyl methyl carbon.[1]

B. Infrared (IR) Spectroscopy

Key diagnostic bands confirm the presence of the sulfonamide and carbamate functionalities.[1]

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- 2977, 2863 cm

  : C-H stretching (Aliphatic).[1]

- 1691 cm

  : C=O stretching (Boc Carbamate).[1] Strong, sharp band.[1]

- 1364 cm

  :

  Asymmetric stretching (Sulfonamide).[1]

- 1156 cm

  :

  Symmetric stretching.[1]

- 1597 cm

  : C=C Aromatic stretching.[1]

C. Mass Spectrometry (MS)[1]

- Method: HRMS (EI or ESI).[1]
- Formula:
- Calculated Mass (M+): 352.1457[1]
- Observed Mass: 352.1454[1]
- Fragmentation Pattern:
  - m/z 352: Molecular Ion

    .[1]
  - m/z 296: Loss of isobutene (

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), characteristic of Boc groups.[1]

- m/z 252: Loss of Boc group (

).[1]

- m/z 155: Tosyl cation (

  ), highly stable aromatic fragment.[1]

The Active Species: 2-Tosyl-2,6-diazaspiro[3.3]heptane (Free Amine/Salt)

Upon deprotection (removal of Boc), the spectroscopic signature changes significantly. The data below describes the expected shifts for the Trifluoroacetate (TFA) Salt, the most common form isolated after acidic deprotection.

Predicted Shift Changes (vs. Precursor)

- Loss of Boc Signals: The singlet at 1.38 ppm (

  H) and signals at 155.7, 79.9, 28.2 ppm (

  C) disappear.[1]

- Shielding/Deshielding of Core Protons:

  - The methylene protons adjacent to the free amine (formerly N-Boc) will shift.[1] In the free base, they shift upfield (shielded, ~3.4 - 3.6 ppm).[1]

  - In the TFA salt, they shift downfield due to the ammonium cation (

    ), often appearing near 4.0 - 4.2 ppm.[1]

- New Exchangeable Protons: A broad singlet appears for the

  (or

) protons, typically around 8.0 - 9.5 ppm in DMSO-

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.[1]

Synthesis & Deprotection Workflow

The following diagram illustrates the generation of the active 2-Tosyl species from the stable precursor.



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Figure 1: Synthetic workflow for the generation of the **2-Tosyl-2,6-diazaspiro[3.3]heptane** salt.

Experimental Protocol: Deprotection to Active Salt

Objective: Isolation of **2-tosyl-2,6-diazaspiro[3.3]heptane** trifluoroacetate.

- Dissolution: Dissolve tert-butyl 6-tosyl-2,6-diazaspiro[3.3]heptane-2-carboxylate (1.0 equiv) in anhydrous dichloromethane (DCM) (0.1 M concentration).
- Acid Addition: Cool to 0°C. Add Trifluoroacetic acid (TFA) dropwise (10-20 equiv).
- Reaction: Stir at room temperature for 2–4 hours. Monitor by TLC (disappearance of high Rf spot) or LC-MS (appearance of Mass 253

).[1]
- Workup:
  - For Salt: Concentrate in vacuo to remove DCM and excess TFA.[1] Co-evaporate with toluene (3x) to remove trace TFA.[1] The residue is the TFA salt (often a viscous oil or gum).[1]
  - For Free Base: Dissolve residue in DCM, wash with saturated

    , dry over

    , and concentrate. Note: Free base may be unstable; immediate use is recommended.[1]

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